

# 1-Boc-4-(2-hydroxymethyl-phenylamino)-piperidine physical and chemical properties

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## Compound of Interest

Compound Name: **1-Boc-4-(2-hydroxymethyl-phenylamino)-piperidine**

Cat. No.: **B062578**

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## In-Depth Technical Guide to 1-Boc-4-(2-hydroxymethyl-phenylamino)-piperidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **1-Boc-4-(2-hydroxymethyl-phenylamino)-piperidine**, a key intermediate in pharmaceutical synthesis. This document outlines its known characteristics, provides a plausible synthetic pathway based on related compounds, and details the analytical methods for its characterization.

## Chemical Identity and Properties

**1-Boc-4-(2-hydroxymethyl-phenylamino)-piperidine**, identified by the CAS number 162045-29-6, is a piperidine derivative featuring a tert-butoxycarbonyl (Boc) protecting group on the piperidine nitrogen and a (2-hydroxymethyl-phenyl)amino substituent at the 4-position. This compound is typically available as an off-white to light yellow powder and serves as a valuable building block in the synthesis of more complex pharmaceutical agents.<sup>[1]</sup>

Table 1: Physicochemical Properties of **1-Boc-4-(2-hydroxymethyl-phenylamino)-piperidine**

Property	Value	Source
CAS Number	162045-29-6	<a href="#">[1]</a>
Molecular Formula	C <sub>17</sub> H <sub>26</sub> N <sub>2</sub> O <sub>3</sub>	<a href="#">[2]</a>
Molecular Weight	306.40 g/mol	
Appearance	Off-white to light yellow powder	<a href="#">[1]</a>
Purity	≥98% (typical)	<a href="#">[1]</a>

Note: Experimental values for properties such as melting point, boiling point, and solubility are not readily available in published literature. The data presented is based on information from chemical suppliers and extrapolated from similar compounds.

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **1-Boc-4-(2-hydroxymethyl-phenylamino)-piperidine** is not extensively documented in publicly available literature, a highly probable synthetic route involves the reductive amination of 1-Boc-4-piperidone with 2-aminobenzyl alcohol. This common and efficient method is widely used for the synthesis of analogous 4-amino-piperidine derivatives.

## Proposed Synthesis: Reductive Amination

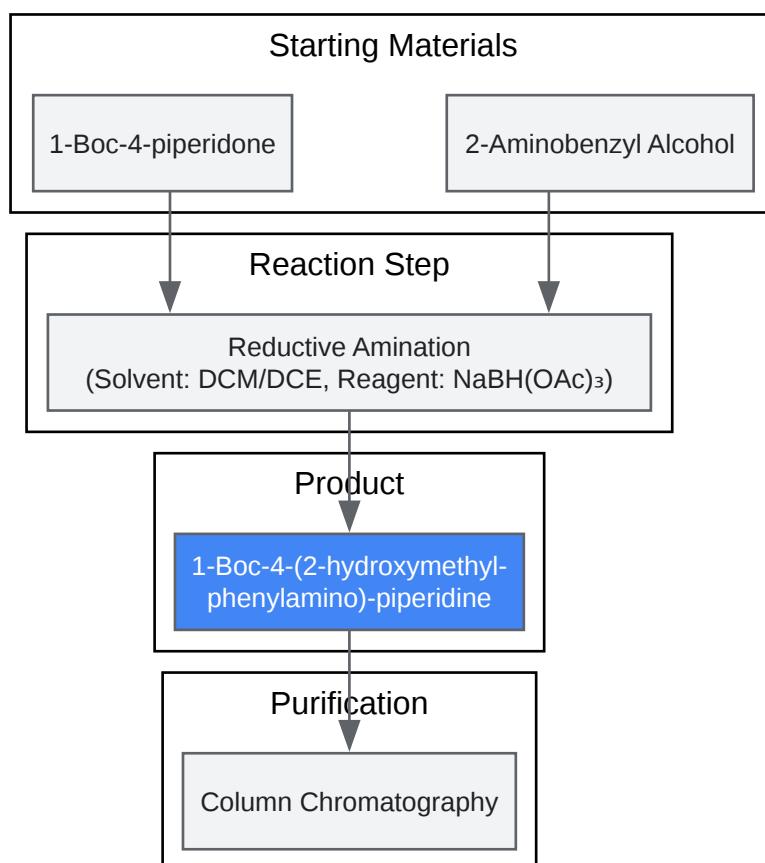
The synthesis can be logically broken down into a single key step: the coupling of the piperidone core with the aminobenzyl alcohol side chain.

### Experimental Protocol:

- Reaction Setup: To a solution of 1-Boc-4-piperidone (1.0 equivalent) and 2-aminobenzyl alcohol (1.0-1.2 equivalents) in a suitable solvent such as dichloromethane (DCM) or 1,2-dichloroethane (DCE), add a catalytic amount of a weak acid like acetic acid.
- Reductant Addition: To the stirred mixture, add a mild reducing agent such as sodium triacetoxyborohydride (NaBH(OAc)<sub>3</sub>) (1.5-2.0 equivalents) portion-wise at room temperature. The use of NaBH(OAc)<sub>3</sub> is advantageous as it is selective for the iminium intermediate and tolerant of many functional groups.

- Reaction Monitoring: Allow the reaction to stir at room temperature for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS) to confirm the consumption of the starting materials and the formation of the desired product.
- Work-up: Upon completion, quench the reaction by the addition of a saturated aqueous solution of sodium bicarbonate. Extract the aqueous layer with an organic solvent like DCM or ethyl acetate.
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can then be purified by column chromatography on silica gel to yield pure **1-Boc-4-(2-hydroxymethyl-phenylamino)-piperidine**.

#### Synthesis Workflow for 1-Boc-4-(2-hydroxymethyl-phenylamino)-piperidine



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*Synthesis Workflow*

## Analytical Characterization

Due to the limited availability of published spectral data for **1-Boc-4-(2-hydroxymethyl-phenylamino)-piperidine**, this section provides predicted and expected analytical characteristics based on its chemical structure and data from analogous compounds.

Table 2: Expected Spectral Data

Technique	Expected Observations
<sup>1</sup> H NMR	Signals corresponding to the Boc group (singlet, ~1.4 ppm), piperidine ring protons (multiplets, 1.5-4.0 ppm), aromatic protons (multiplets, 6.5-7.5 ppm), hydroxymethyl protons (singlet or doublet, ~4.5 ppm), and amine proton (broad singlet).
<sup>13</sup> C NMR	Resonances for the Boc carbonyl (~155 ppm), Boc quaternary carbon (~80 ppm), piperidine carbons (30-60 ppm), aromatic carbons (110-150 ppm), and the hydroxymethyl carbon (~65 ppm).
FT-IR (cm <sup>-1</sup> )	Broad O-H stretch (~3300-3400 cm <sup>-1</sup> ), N-H stretch (~3350 cm <sup>-1</sup> ), C-H stretches (aliphatic and aromatic, ~2850-3100 cm <sup>-1</sup> ), C=O stretch (Boc group, ~1680-1700 cm <sup>-1</sup> ), and C-O stretch (~1050 cm <sup>-1</sup> ).
Mass Spec. (ESI+)	Expected [M+H] <sup>+</sup> ion at m/z 307.2.

## Biological Activity and Signaling Pathways

Currently, there is no specific information in the public domain detailing the biological activity or the signaling pathways associated with **1-Boc-4-(2-hydroxymethyl-phenylamino)-piperidine**. However, the piperidine scaffold is a common motif in a wide range of biologically active

molecules. For instance, structurally related 4-anilinopiperidine derivatives are precursors to potent synthetic opioids.

Given its structure, this compound could be investigated for a variety of potential biological activities. The Boc-protecting group makes it a versatile intermediate for further chemical modifications, allowing for the exploration of structure-activity relationships in drug discovery programs.

## Conclusion

**1-Boc-4-(2-hydroxymethyl-phenylamino)-piperidine** is a valuable chemical intermediate with potential applications in the synthesis of novel pharmaceutical compounds. While detailed experimental data is currently scarce, its synthesis can be reliably achieved through established methods like reductive amination. The information provided in this guide serves as a foundational resource for researchers and professionals working with this and related molecules, facilitating further investigation into its properties and potential applications in drug development. Further research is warranted to fully characterize its physical, chemical, and biological properties.

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## References

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